

Comparative Guide to the Gastroprotective Effects of Bletilla striata Polysaccharides and Standard Therapies

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the reported gastroprotective effects of Polysaccharides from Bletilla striata (BSP) with established therapeutic agents: Omeprazole, Sucralfate, and Misoprostol. The data presented is collated from preclinical studies, primarily focusing on the ethanol-induced gastric ulcer model in rats, to offer a standardized basis for comparison.

Comparative Efficacy and Biomarker Modulation

The following tables summarize the quantitative data on the gastroprotective efficacy, antiinflammatory, and antioxidant effects of BSP and the selected alternative drugs.

Table 1: Comparison of Gastroprotective Efficacy



Compound	Dosage	Administration Route	Ulcer Index/Inhibitio n	Reference
Bletilla striata Polysaccharide (BSP)	100 mg/kg (oral, for 3 days)	Oral	Significantly prevents lesion formation	[1][2]
0.68 mg/kg (in nanoparticles)	Oral	-	[3]	
Omeprazole	18 mg/kg	Oral	-	[3]
20 mg/kg (oral, for 7 days)	Oral	Significant reduction in gastric lesions		
Sucralfate	25 - 800 mg/kg	Oral	36% - 100% inhibition of erosions	
Misoprostol	-	-	26% ulcer inhibition	[4][5][6][7]

Table 2: Comparative Effects on Inflammatory and Antioxidant Markers



Compoun d	Dosage	TNF-α Levels	IL-6 Levels	SOD Activity	MDA Levels	Referenc e
Bletilla striata Polysaccha ride (BSP)	100 mg/kg	Reduced	Reduced	-	-	[1][2]
0.68 mg/kg (in nanoparticl es)	Reduced	Reduced	Increased	Reduced	[3]	
Omeprazol e	18 mg/kg	Reduced	Reduced	Increased	Reduced	[3]
Sucralfate	-	-	-	-	-	
Misoprostol	-	-	Non- significant decrease	Restored	-	[4][5][6][7]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, primarily focusing on the ethanol-induced gastric ulcer model in rats.

Bletilla striata Polysaccharide (BSP) Protocol

- Animal Model: Male Sprague-Dawley rats.
- Induction of Gastric Ulcer: After a 24-hour fast, rats are orally administered absolute ethanol.
- Treatment:
 - Oral Administration: BSP is administered orally at a dose of 100 mg/kg daily for 3 consecutive days before ulcer induction[1][2].



 Nanoparticle Administration: BSP is encapsulated in nanoparticles and administered orally at a dose of 0.68 mg/kg[3].

Assessment:

- Macroscopic Evaluation: Stomachs are excised, and the ulcer index is calculated based on the number and severity of lesions.
- Biochemical Analysis: Gastric tissue homogenates are used to measure the levels of TNFα and IL-6 by ELISA, and SOD activity and MDA levels by respective assay kits.

Omeprazole Protocol

- Animal Model: Male Wistar rats.
- Induction of Gastric Ulcer: Following a 24-hour fast, rats are given a single oral dose of absolute ethanol.
- Treatment: Omeprazole is administered orally at a dose of 18 mg/kg or 20 mg/kg for 7 days prior to ulcer induction[3].

Assessment:

- Macroscopic Evaluation: The ulcer index is determined by examining the gastric mucosa for hemorrhagic lesions.
- Biochemical Analysis: Levels of TNF-α, IL-6, SOD, and MDA in gastric tissue are quantified using standard assay methods.

Sucralfate Protocol

- Animal Model: Male rats.
- Induction of Gastric Ulcer: Gastric ulcers are induced by oral administration of absolute ethanol.
- Treatment: Sucralfate is administered orally at doses ranging from 25 to 800 mg/kg prior to ethanol challenge.



Assessment:

- Macroscopic Evaluation: The percentage inhibition of gastric erosions is calculated by comparing the lesion scores of treated and control groups.
- o Antioxidant Assays: The effects on antioxidant markers can be assessed in gastric tissue.

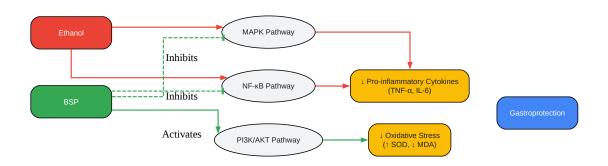
Misoprostol Protocol

- Animal Model: Male Wister albino rats.
- Induction of Gastric Ulcer: A single oral dose of 90% ethanol is administered after a 14-day treatment period[4][5][6][7].
- Treatment: Misoprostol is administered as part of a combination therapy[4][5][6][7].
- Assessment:
 - Macroscopic Evaluation: The ulcer index and percentage of ulcer inhibition are calculated.
 - Biochemical Analysis: Serum levels of IL-6 and antioxidant enzymes are measured.

Signaling Pathways and Mechanisms of Action

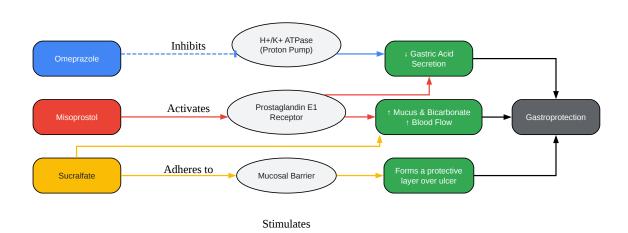
The gastroprotective effects of BSP and the compared drugs are mediated through various signaling pathways. The diagrams below illustrate these mechanisms.





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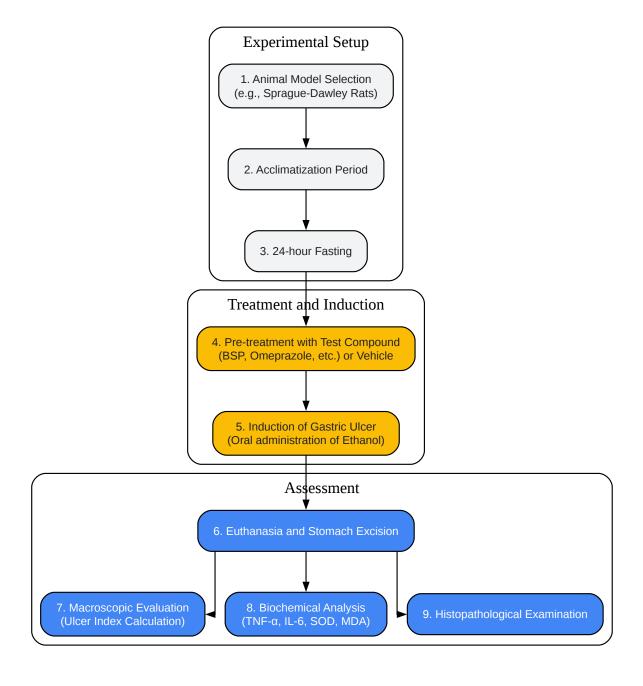
Caption: Signaling pathway for Bletilla striata Polysaccharide.





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Caption: Mechanisms of action for standard gastroprotective drugs.



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Caption: General experimental workflow for evaluating gastroprotective agents.

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